

Application Notes and Protocols for In Vivo Imaging in Lung Inflammation Models

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Compound of Interest

Compound Name: LAS195319

Cat. No.: B608472

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Disclaimer: No specific information was found for a compound designated "**LAS195319**" in the context of in vivo imaging in lung inflammation models based on the conducted search. The following application notes and protocols are a synthesis of established methods for in vivo imaging in lung inflammation research, drawn from publicly available scientific literature. These can serve as a guide for researchers, scientists, and drug development professionals in this field.

Introduction to In Vivo Imaging in Lung Inflammation

In vivo imaging techniques are powerful tools for the non-invasive monitoring and quantification of inflammatory processes within the lungs of living organisms.^{[1][2][3]} These methods allow for real-time assessment of disease progression, therapeutic efficacy, and the underlying biological mechanisms of lung inflammation.^{[4][5]} Key imaging modalities include bioluminescence imaging (BLI), positron emission tomography (PET), and computed tomography (CT).^{[1][4][5][6]} These techniques provide valuable insights into cellular and molecular events, complementing traditional invasive methods like bronchoalveolar lavage (BAL) and histology.^{[1][6]}

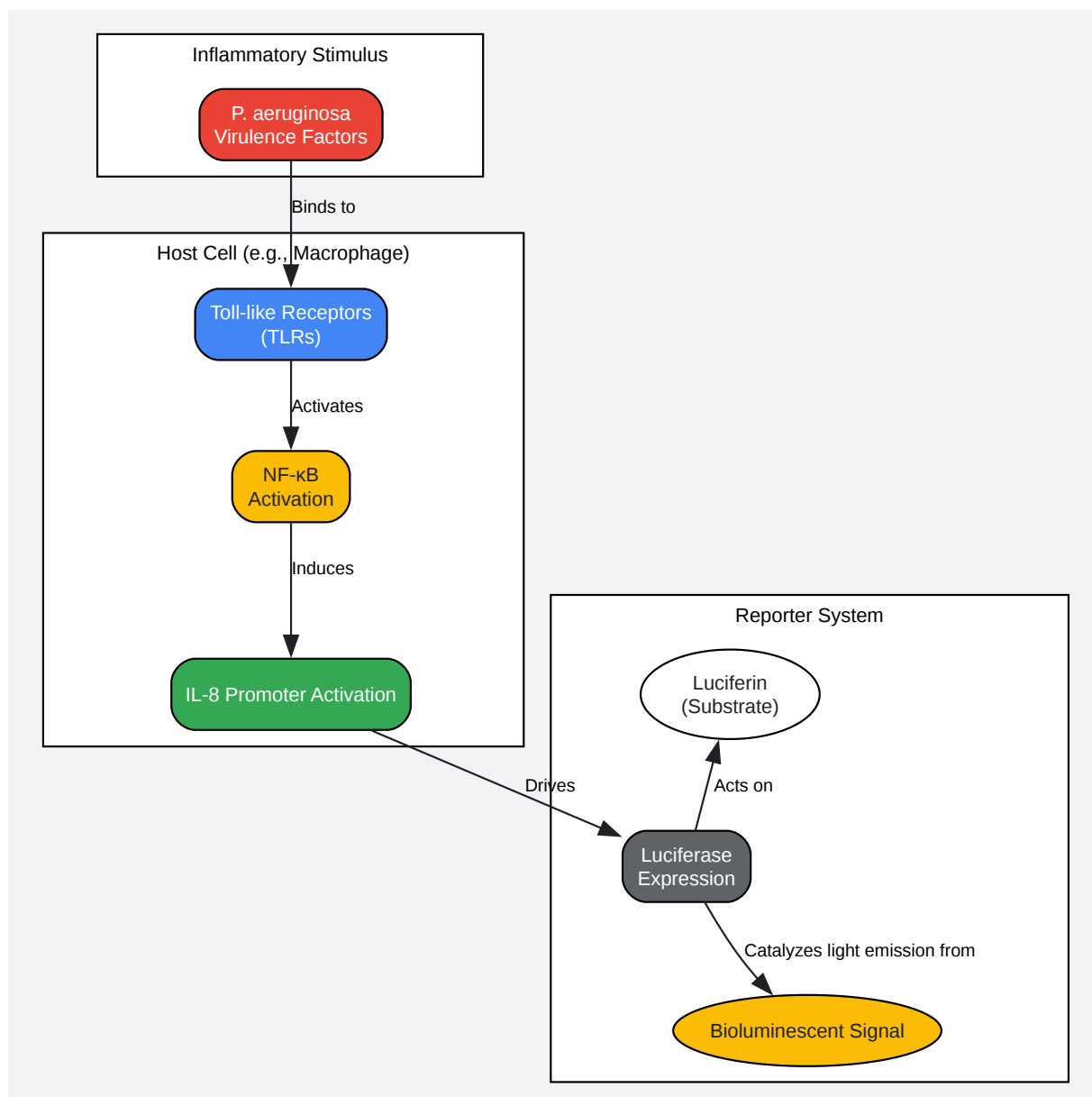
Application Note: Bioluminescence Imaging (BLI) for Monitoring Neutrophilic Inflammation

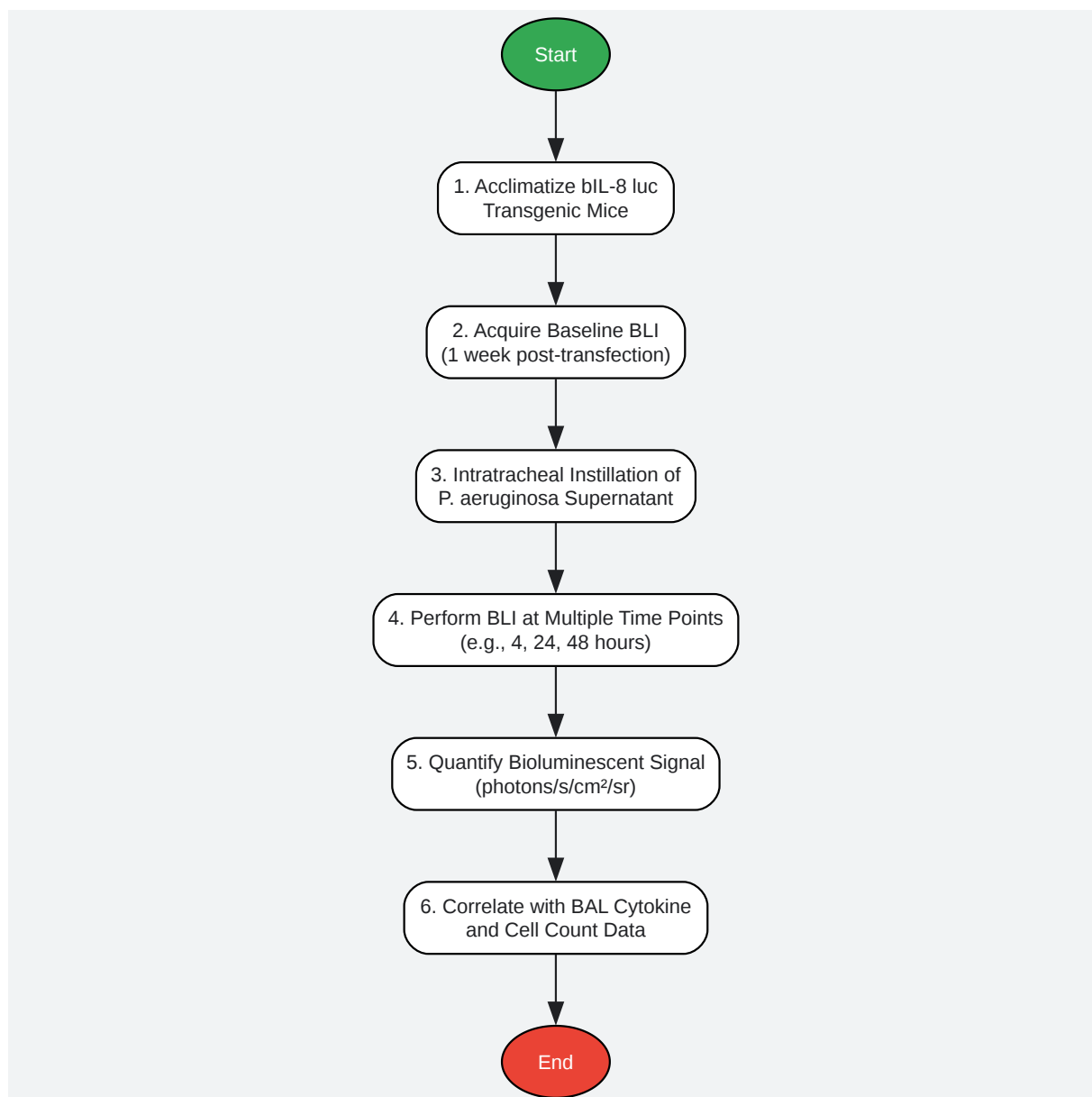
Bioluminescence imaging is a highly sensitive technique for tracking specific biological processes, such as the activation of inflammatory pathways. One common application is the

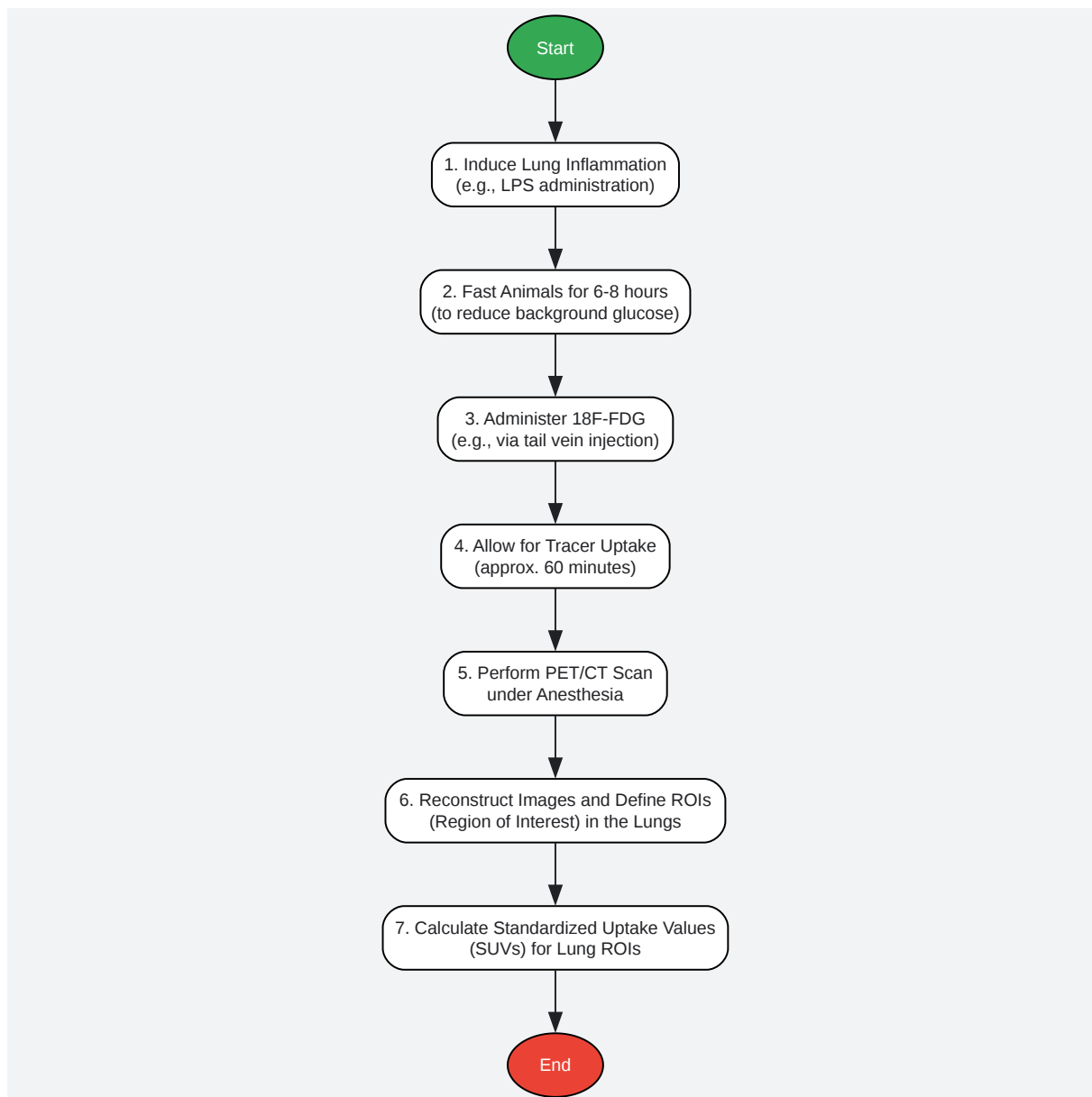
use of transgenic mouse models expressing a luciferase reporter gene under the control of an inflammation-responsive promoter, such as that for Interleukin-8 (IL-8), a key chemokine in neutrophil recruitment.^[1]

Signaling Pathway: IL-8 Promoter Activation in Lung Inflammation

The diagram below illustrates a simplified signaling cascade leading to the activation of the IL-8 promoter and subsequent luciferase expression in a transgenic model, resulting in a detectable bioluminescent signal upon administration of luciferin.







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